

Tributylmethylammonium Chloride: A Comprehensive Technical Guide to its Applications

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Compound of Interest

Compound Name: Tributylmethylammonium chloride

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the diverse applications of **Tributylmethylammonium chloride** (TBMAC), a quaternary ammonium salt with significant utility in various scientific and industrial domains. This document provides a detailed overview of its core applications, complete with experimental protocols, quantitative data, and visual representations of key processes to support researchers and professionals in chemistry and drug development.

Physicochemical Properties of Tributylmethylammonium Chloride

Tributylmethylammonium chloride, with the chemical formula $C_{13}H_{30}ClN$, is a versatile compound valued for its role as a phase transfer catalyst and its applications in organic synthesis and materials science.^{[1][2]} Its properties are summarized in the table below.

Property	Value	References
Molecular Weight	235.84 g/mol	[1][2][3][4][5][6]
CAS Number	56375-79-2	[1][3][4][6]
Appearance	Colorless to yellow clear liquid (for 75 wt. % solution in water) or white to faint beige powder/crystals (anhydrous)	[5]
Melting Point	95-99 °C (for solid)	[1]
Boiling Point	152 °C	[2][3][5]
Density	0.964 g/cm ³	[1][3]
Solubility	Miscible in water; soluble in ethanol, chloroform, and acetone	[2]
Vapor Pressure	7.9 mmHg (at 25 °C)	[3]
Refractive Index	n _{20/D} 1.4682	[3]

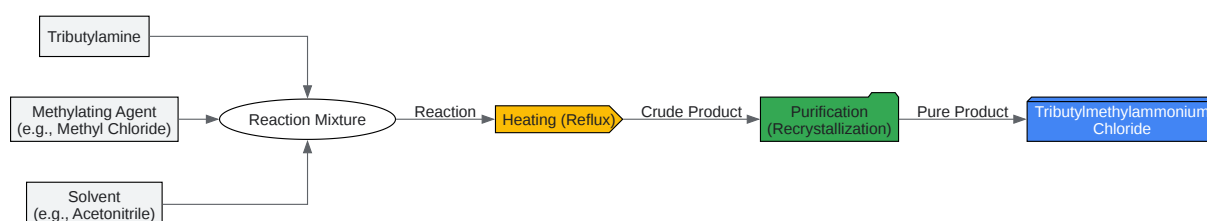
Synthesis of Tributylmethylammonium Chloride

A common method for the synthesis of **Tributylmethylammonium chloride** involves the quaternization of tributylamine with a methylating agent.

Experimental Protocol:

- **Reaction Setup:** In a well-ventilated fume hood, equip a round-bottom flask with a magnetic stirrer, a reflux condenser, and a dropping funnel.
- **Reagents:** Charge the flask with tributylamine and a suitable solvent, such as acetonitrile or acetone.
- **Addition of Methylating Agent:** While stirring, add a methylating agent, typically methyl chloride or dimethyl sulfate, dropwise from the dropping funnel. The reaction is often exothermic, so the addition rate should be controlled to maintain a moderate temperature.

- **Reaction Conditions:** After the addition is complete, heat the reaction mixture to reflux and maintain it for several hours to ensure the completion of the reaction. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. The product, TBMAC, may precipitate out of the solution. If so, it can be collected by filtration. Otherwise, the solvent is removed under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system, such as a mixture of ethyl acetate and hexane, to yield pure **Tributylmethylammonium chloride**.



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Caption: Synthesis workflow for **Tributylmethylammonium chloride**.

Core Applications and Experimental Protocols

Tributylmethylammonium chloride is a versatile chemical with a wide range of applications, primarily as a phase-transfer catalyst in organic synthesis. It also finds use in the preparation of ionic liquids, in electrochemical applications, and in environmental remediation.

Phase-Transfer Catalysis

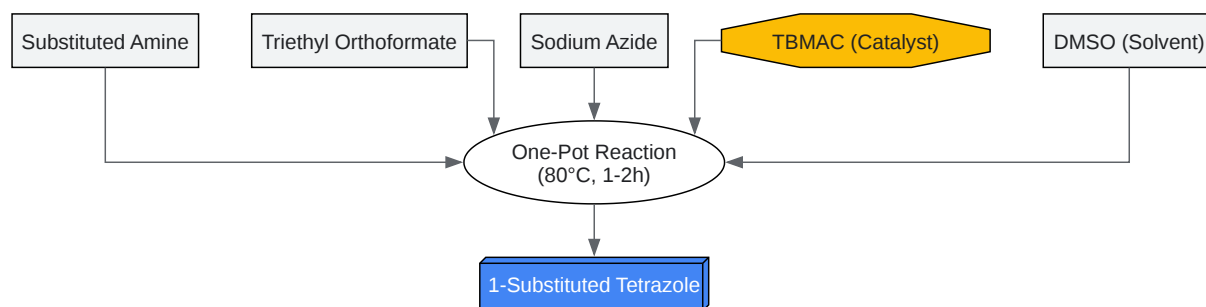
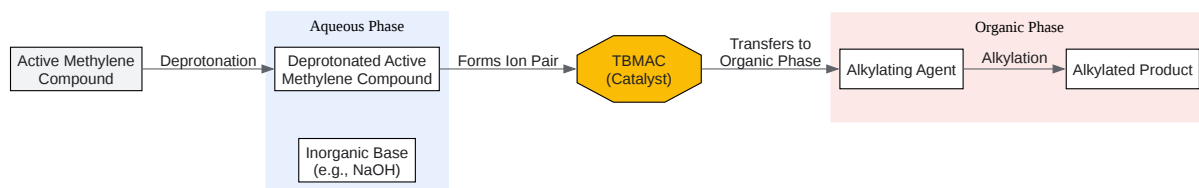
TBMAC is highly effective as a phase-transfer catalyst (PTC), facilitating reactions between reactants in immiscible phases (e.g., an aqueous phase and an organic phase). This is

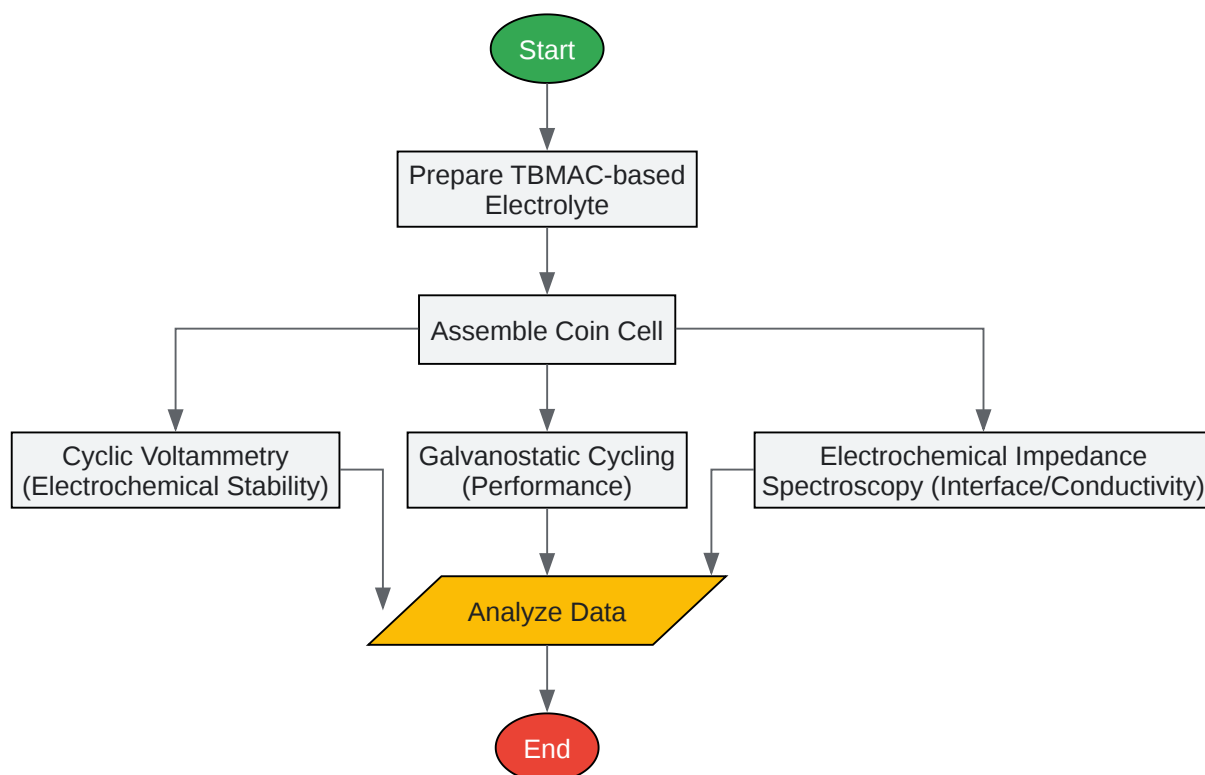
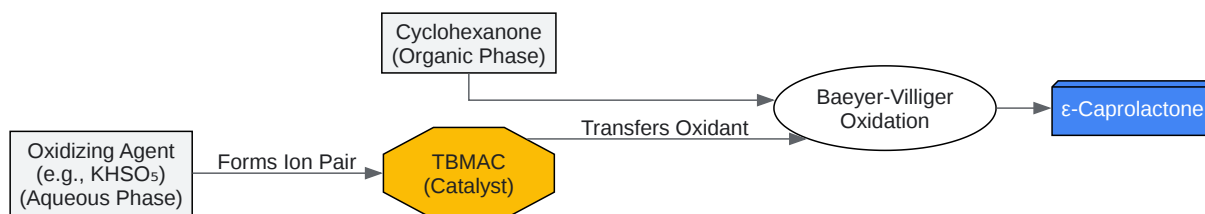
particularly useful in nucleophilic substitution reactions, such as alkylations.

Reaction: The alkylation of active methylene compounds, such as diethyl malonate, is a fundamental carbon-carbon bond-forming reaction.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine the active methylene compound (e.g., diethyl malonate), the alkylating agent (e.g., benzyl bromide), and an organic solvent (e.g., toluene).
- **Addition of Base and Catalyst:** Add an aqueous solution of a strong base, such as sodium hydroxide or potassium carbonate. To this biphasic mixture, add a catalytic amount of **Tributylmethylammonium chloride** (typically 1-5 mol%).
- **Reaction Conditions:** Vigorously stir the mixture at room temperature or with gentle heating to facilitate the transfer of the deprotonated active methylene compound from the aqueous phase to the organic phase.
- **Monitoring:** Monitor the reaction progress using TLC or GC.
- **Work-up:** After the reaction is complete, separate the organic layer. Wash the organic layer with water and brine, then dry it over an anhydrous salt (e.g., sodium sulfate).
- **Purification:** Remove the solvent under reduced pressure, and purify the resulting product by distillation or column chromatography.





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